

Formulation Development Guide: 2-Chloro-N-cyclooctylacetamide (EC Formulation)[1]

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Compound of Interest

Compound Name: 2-chloro-N-cyclooctylacetamide

CAS No.: 379255-43-3

Cat. No.: B1351947

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Executive Summary & Scientific Rationale

2-Chloro-N-cyclooctylacetamide belongs to the chloroacetamide class of herbicides (Group 15 / K3), structurally analogous to metolachlor and acetochlor.[1] Its primary mechanism of action is the inhibition of Very Long Chain Fatty Acid (VLCFA) elongases, leading to the arrest of cell division and shoot development in emerging weed seedlings.[1]

Formulation Challenge: The cyclooctyl moiety imparts significant lipophilicity (estimated LogP > 3.[1]0) and likely crystalline solidity at room temperature compared to smaller alkyl analogs.[1] Consequently, this active ingredient (AI) exhibits poor water solubility, necessitating a solvent-based delivery system to ensure bioavailability.[1]

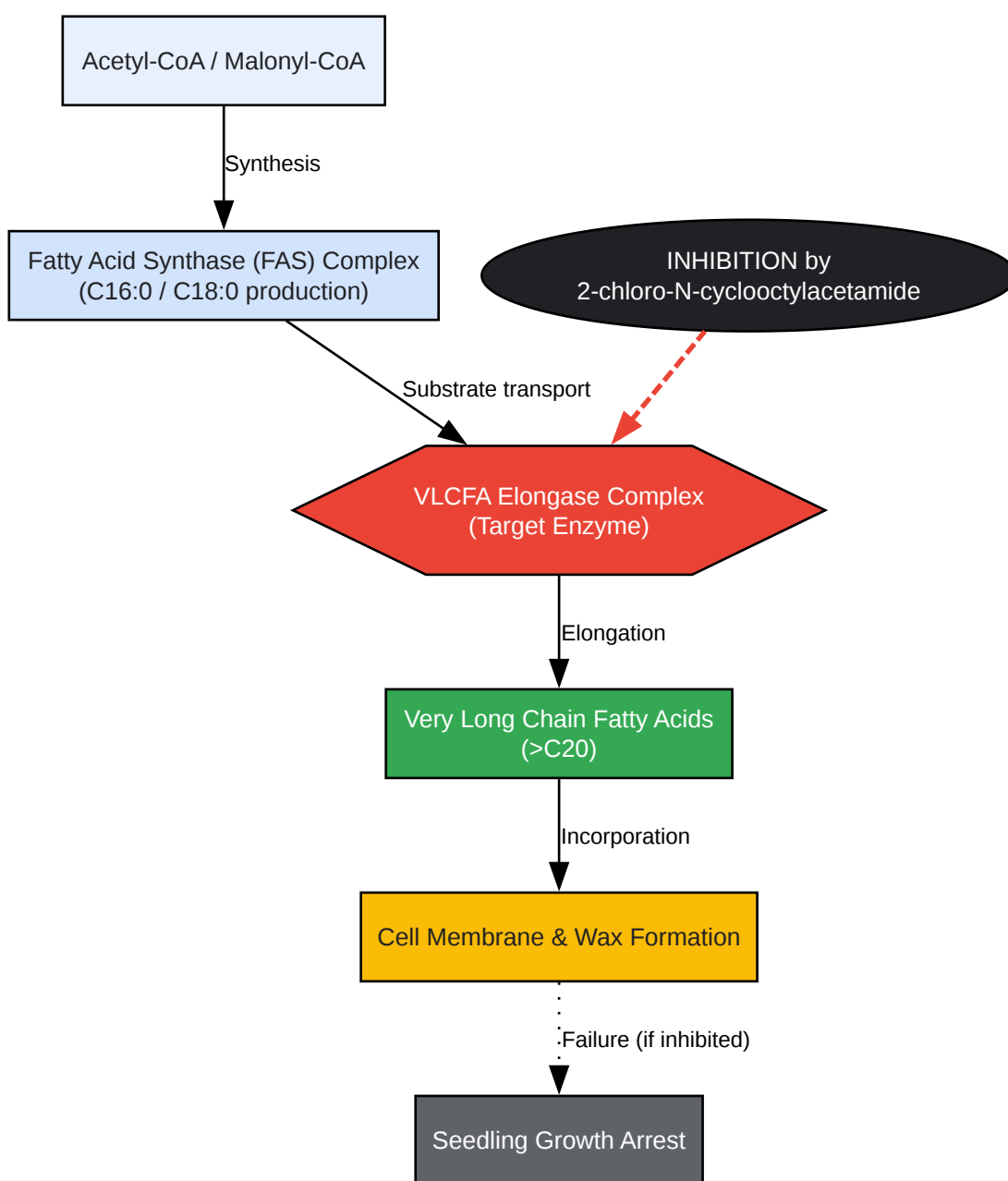
Selected Strategy: Emulsifiable Concentrate (EC) An EC formulation is chosen as the primary prototype.[1] It offers:

- **High Bioavailability:** The solvent carrier aids in penetrating the waxy cuticle of weed seeds/shoots.[1]

- Manufacturing Simplicity: Requires simple blending vessels rather than high-energy bead mills (needed for SC).[1]
- Field Stability: Robust against temperature fluctuations compared to emulsions (EW).

Mechanism of Action & Target Pathway[1]

The following diagram illustrates the interference of **2-chloro-N-cyclooctylacetamide** in the VLCFA biosynthesis pathway, critical for cell membrane integrity.



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Figure 1: Mechanism of Action. The herbicide blocks the elongation of fatty acids, preventing essential membrane formation in germinating weeds.[1]

Pre-Formulation Characterization

Before scaling, the physicochemical profile must be validated to select the correct solvent system.[1]

Protocol A: Solubility Profiling

Objective: Determine the saturation limit of the AI in candidate solvents to prevent crystallization at low temperatures (0°C).[1]

Reagents:

- Solvents: Aromatic 150 (Solvesso 150), Aromatic 200, N-methyl-2-pyrrolidone (NMP), Methyl Oleate (Green alternative).[1]
- AI: **2-Chloro-N-cyclooctylacetamide** (>95% purity).[1]

Procedure:

- Weigh 5.0 g of AI into four separate 20 mL scintillation vials.
- Add 5.0 g of each solvent (aiming for 50% w/w loading initially).[1]
- Vortex for 2 minutes and sonicate at 40°C for 30 minutes.
- Allow samples to equilibrate at 25°C for 24 hours.
- Critical Step: Place samples in a refrigerator at 0°C for 7 days.
- Observation: Check for crystal growth (seeding).[1]
 - Pass: Solution remains clear.
 - Fail: Precipitate forms.[1]

Data Output Table:

Solvent System	Initial Solubility (25°C)	Cold Stability (0°C, 7 Days)	Recommendation
Aromatic 150	High	Clear	Primary Candidate
Methyl Oleate	Moderate	Haze/Crystals	Co-solvent only
NMP	Very High	Clear	Use to boost solvency
Water	Insoluble	N/A	Continuous phase

Formulation Protocol: 840 g/L EC (High Load)

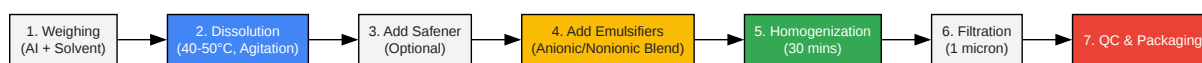
This protocol targets a high-load Emulsifiable Concentrate (EC) to reduce packaging waste.[\[1\]](#)

Ingredients List (1000 g Batch)

Component	Function	% w/w	Mass (g)
2-Chloro-N-cyclooctylacetamide	Active Ingredient	78.0%	780.0
Aromatic 150 ND	Solvent (Naphthalene Depleted)	12.0%	120.0
Calcium Dodecylbenzene Sulfonate	Anionic Emulsifier	4.0%	40.0
Tristyrylphenol Ethoxylate (16 EO)	Nonionic Emulsifier	4.0%	40.0
Benoxacor (Optional)	Safener (for Corn/Sorghum)	2.0%	20.0

Note: If the AI is solid and volume is limited, reduce AI loading to 50% and increase solvent to maintain liquid state.

Step-by-Step Manufacturing Workflow



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Figure 2: Manufacturing workflow for the EC formulation.[1]

Detailed Procedure:

- Solvent Charge: Charge the Aromatic 150 into a jacketed stainless steel vessel. Start low-speed agitation (Anchor stirrer, 50 RPM).
- AI Addition: Slowly add **2-Chloro-N-cyclooctylacetamide**.
 - Technical Insight: If the AI is solid, heat the vessel jacket to 45°C to accelerate dissolution.
[1] Ensure the solution is completely clear before proceeding.
- Safener Addition (Critical for Crop Safety): If formulating for corn, add Benoxacor.[1] Chloroacetamides can cause "whipping" injury in corn; the safener accelerates the detoxification of the herbicide in the crop but not the weed.[1]
- Emulsifier Blending: Add the Calcium DBS (Anionic) and Tristyrylphenol Ethoxylate (Nonionic).[1]
 - Why this blend? This "matched pair" covers a wide HLB (Hydrophilic-Lipophilic Balance) range, ensuring stability in both soft and hard water.[1]
- Homogenization: Increase agitation to 200 RPM for 30 minutes. Cool to 25°C.[1]
- Filtration: Pass the formulation through a 1-micron polypropylene bag filter to remove any undissolved particulates or foreign matter.

Analytical & Quality Control (QC)

Every batch must be validated using CIPAC (Collaborative International Pesticides Analytical Council) standard methods.[1]

A. Emulsion Stability (CIPAC MT 36.3)

Method:

- Add 5 mL of formulation to 95 mL of standard water (CIPAC Water A and D) in a 100 mL screw receiver cylinder.
- Invert 30 times.
- Observe at 0.5h, 2h, and 24h.

Acceptance Criteria:

- Creaming: < 2 mL after 24 hours (Re-emulsifiable).
- Oil Separation: Zero trace allowed. Free oil indicates formulation failure.[1]

B. HPLC Assay

Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).[1]

Mobile Phase: Acetonitrile : Water (70:30 v/v) with 0.1% Phosphoric Acid.[1] Flow Rate: 1.0 mL/min.[1] Detection: UV @ 220 nm (Amide bond absorption).[1] Retention Time: ~5-7 minutes (Expect cyclooctyl analog to elute later than metolachlor due to higher hydrophobicity).[1]

Biological Validation: Greenhouse Pot Test

Objective: Confirm pre-emergence efficacy against indicator weeds (e.g., Barnyardgrass - *Echinochloa crus-galli*).

- Soil: Sandy loam (low organic matter favors chloroacetamide activity).[1]
- Planting: Sow 20 seeds of *E. crus-galli* per pot.
- Application: Apply formulation using a track sprayer at rates equivalent to 0.5, 1.0, and 2.0 kg AI/ha immediately after sowing (Pre-emergence).[1]
- Irrigation: Lightly water (0.5 cm) to activate the herbicide (move it into the germination zone).
[1]

- Assessment: 14 days after treatment (DAT), score for % biomass reduction compared to untreated control.

Safety & Handling

- Toxicity: Chloroacetamides are generally skin sensitizers (Category 1) and may have specific organ toxicity.[1][2]
- PPE: Nitrile gloves, safety goggles, and long-sleeved Tyvek suits are mandatory during weighing and mixing.[1]
- Environmental: Highly toxic to aquatic life.[1] Do not discharge waste into drains.[1]

References

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